

# CAS number and chemical identifiers for methyl nitrite

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# Methyl Nitrite: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl nitrite**, covering its chemical identity, synthesis, and its role as a nitric oxide donor in biological systems. The information is intended for researchers, scientists, and professionals in drug development who are interested in the chemistry and pharmacology of simple alkyl nitrites.

## **Chemical Identifiers and Properties**

**Methyl nitrite** (CH₃ONO) is the simplest alkyl nitrite. It is a gas at standard temperature and pressure, and it is known for its role as a precursor in organic synthesis and its biological activity as a vasodilator. Below is a summary of its key chemical identifiers.



Identifier Type	Value	Reference
CAS Number	624-91-9	[1]
IUPAC Name	methyl nitrite	[1]
Molecular Formula	CH₃ONO	[1]
InChI	InChI=1S/CH3NO2/c1-4-2- 3/h1H3	
InChlKey	BLLFVUPNHCTMSV- UHFFFAOYSA-N	
SMILES	C-O-N=O	
Molar Mass	61.04 g/mol	[1]
EC Number	210-870-5	_
UN Number	2455	_

## **Experimental Protocols for Synthesis**

**Methyl nitrite** can be synthesized through various methods. Below are detailed protocols for two common laboratory-scale preparations.

## Synthesis via Reaction of Sodium Nitrite, Methanol, and Sulfuric Acid

This method involves the reaction of sodium nitrite with methanol in the presence of sulfuric acid to generate gaseous **methyl nitrite**.

#### Materials:

- Sodium nitrite (NaNO<sub>2</sub>)
- Methanol (CH₃OH)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)



- Water (H<sub>2</sub>O)
- Ice

#### Procedure:

- Prepare a solution of sodium nitrite by dissolving 8.3 g of NaNO<sub>2</sub> in a mixture of 5.5 ml of methanol and water.
- In a separate flask, carefully prepare a solution of 5 ml of concentrated sulfuric acid in 10 ml of water. Caution: Always add acid to water, not the other way around, and cool the mixture as the dilution is exothermic.
- Cool the sodium nitrite solution in an ice bath.
- Slowly add the sulfuric acid solution dropwise to the cold sodium nitrite solution. Gaseous **methyl nitrite** will be generated.[2]
- The generated gas can be used directly in a subsequent reaction or collected. For collection, the gas can be passed through a drying agent (e.g., anhydrous calcium chloride) and then condensed in a cold trap cooled with a suitable refrigerant (e.g., dry ice/acetone).[3]

## Synthesis via Reaction of Silver Nitrite and Iodomethane

This method produces **methyl nitrite** through the reaction of silver nitrite with iodomethane.

#### Materials:

- Silver nitrite (AgNO<sub>2</sub>)
- Iodomethane (CH₃I)

#### Procedure:

- Suspend silver nitrite in a suitable solvent.
- Add iodomethane to the suspension. The reaction proceeds as the lone pair of electrons on one of the oxygen atoms of the nitrite ion attacks the methyl group of iodomethane, leading



to the displacement of the iodide ion.

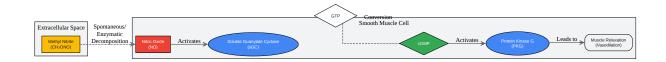
- Silver iodide (AgI), which is insoluble, will precipitate out of the solution, driving the reaction forward.
- The **methyl nitrite** formed can be isolated from the reaction mixture.[1]

## Signaling Pathways and Mechanism of Action

**Methyl nitrite** is not known to have direct signaling functions. Instead, its primary biological and pharmacological effects are mediated through its decomposition to nitric oxide (NO), a critical signaling molecule in various physiological processes.

### **Nitric Oxide Donor Pathway**

Alkyl nitrites, including **methyl nitrite**, act as potent vasodilators by releasing nitric oxide.[4] This process initiates a signaling cascade that leads to the relaxation of smooth muscle, particularly in blood vessels.



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Mechanism of action of **methyl nitrite** as a nitric oxide donor.

The released nitric oxide diffuses into smooth muscle cells and binds to the heme moiety of soluble guanylate cyclase (sGC), activating the enzyme. This activation catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). The subsequent increase in intracellular cGMP levels activates protein kinase G (PKG), which in turn phosphorylates various downstream targets, ultimately leading to a decrease in intracellular calcium concentration and smooth muscle relaxation, resulting in vasodilation.[5]

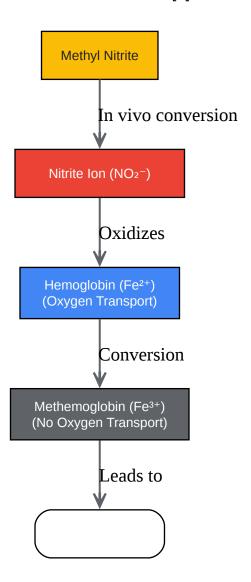


## **Toxicology**

The primary toxic effect of **methyl nitrite**, similar to other nitrites, is methemoglobinemia.[1][6]

## Methemoglobinemia

Inhalation or ingestion of **methyl nitrite** can lead to the oxidation of the ferrous iron (Fe<sup>2+</sup>) in hemoglobin to the ferric state (Fe<sup>3+</sup>), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to tissue hypoxia.[7] High levels of methemoglobin can cause cyanosis, and in severe cases, can be fatal.[6]



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